

# In-depth Technical Guide: Benzyl 1-methylhydrazinecarboxylate (CAS 37519-04-3)

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## Compound of Interest

Compound Name:	Benzyl 1-methylhydrazinecarboxylate
Cat. No.:	B1280365

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## Introduction

**Benzyl 1-methylhydrazinecarboxylate**, with the CAS number 37519-04-3, is a chemical intermediate of significant interest in the field of organic synthesis, particularly in the realm of peptide chemistry and drug development. Its unique structure, featuring a benzyl protecting group attached to a methylhydrazine carboxylate moiety, makes it a valuable building block for the synthesis of complex molecules. This technical guide provides a comprehensive overview of the available information on **Benzyl 1-methylhydrazinecarboxylate**, including its chemical properties, its role in synthesis, and relevant experimental considerations.

## Chemical Properties and Data

While specific, experimentally determined quantitative data for **Benzyl 1-methylhydrazinecarboxylate** is not readily available in the public domain, its basic chemical properties can be derived from its structure and information from chemical suppliers.

Property	Value	Source
CAS Number	37519-04-3	Multiple
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	180.2 g/mol	<a href="#">[1]</a>
Purity (Typical)	≥97%	<a href="#">[1]</a>
Isomeric SMILES	<chem>CN(C(=O)OCC1=CC=CC=C1)N</chem>	<a href="#">[1]</a>

Note: Properties such as melting point, boiling point, and detailed spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) are not currently available in the cited search results.

## Role in Synthesis: A Protected Hydrazine Building Block

The primary application of **Benzyl 1-methylhydrazinecarboxylate** is as a synthetic intermediate, particularly in the construction of peptide chains and other complex organic molecules. The key to its utility lies in the benzyl group, which serves as a protecting group for the carboxylate functionality.

### The Benzyl Protecting Group

In multi-step syntheses, it is often crucial to temporarily block reactive functional groups to prevent unwanted side reactions. The benzyl group in **Benzyl 1-methylhydrazinecarboxylate** effectively masks the carboxylic acid, rendering it inert to a variety of reaction conditions. This allows chemists to perform modifications on other parts of the molecule without affecting the protected carboxylate.

### Deprotection via Catalytic Hydrogenolysis

A significant advantage of using a benzyl protecting group is its selective removal under mild conditions. The most common method for cleaving the benzyl ester is catalytic hydrogenolysis. This reaction involves the use of hydrogen gas in the presence of a palladium catalyst (typically

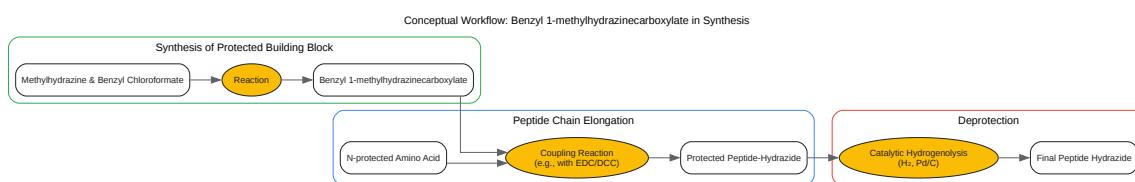
palladium on carbon, Pd/C). The process is highly efficient and selective, breaking the benzylic C-O bond to release the free carboxylic acid and generating toluene as a byproduct.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **Benzyl 1-methylhydrazinecarboxylate** and its specific use in peptide synthesis are not available in the reviewed literature. However, based on general principles of peptide synthesis and protecting group chemistry, a generalized workflow can be described.

## General Workflow for Use in Peptide Synthesis

The following diagram illustrates the conceptual workflow of how a protected hydrazine building block like **Benzyl 1-methylhydrazinecarboxylate** would be utilized in a peptide synthesis campaign.



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Caption: Conceptual workflow for the synthesis and utilization of **Benzyl 1-methylhydrazinecarboxylate**.

## Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature linking **Benzyl 1-methylhydrazinecarboxylate** to any direct biological activity or its involvement in cellular signaling pathways. Its role appears to be confined to that of a synthetic intermediate in the preparation of potentially bioactive molecules. While hydrazone derivatives, in general, have been studied for a wide range of biological activities, these findings cannot be directly extrapolated to **Benzyl 1-methylhydrazinecarboxylate** without specific experimental evidence.

## Conclusion

**Benzyl 1-methylhydrazinecarboxylate** is a valuable, albeit specialized, chemical intermediate for organic synthesis. Its primary utility is in peptide synthesis, where it serves as a precursor with a readily cleavable benzyl protecting group. While the conceptual framework for its application is well-understood within the principles of protecting group chemistry, a notable gap exists in the public domain regarding detailed experimental protocols, comprehensive quantitative data, and any inherent biological activity. For researchers and drug development professionals, this compound represents a useful tool in the synthetic chemist's arsenal, though its specific implementation would require in-house process development and characterization. Further publications detailing its synthesis and application would be a valuable contribution to the scientific community.

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## References

- 1. [cenmed.com](http://cenmed.com) [cenmed.com]
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